

Bromozinc(1+);butane versus Bromozinc(1+);propanenitrile reactivity

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Compound Focus: Bromozinc(1+);butane

CAS No.: 171860-66-5

Cat. No.: S1497381

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Chemical Profile of n-Propylzinc Bromide

While data for "**Bromozinc(1+);butane**" is unavailable, the search results contain detailed information for **n-Propylzinc bromide (bromozinc(1+);propane)**, which is a closely related organozinc reagent [1].

The table below summarizes its key physical properties and safety data:

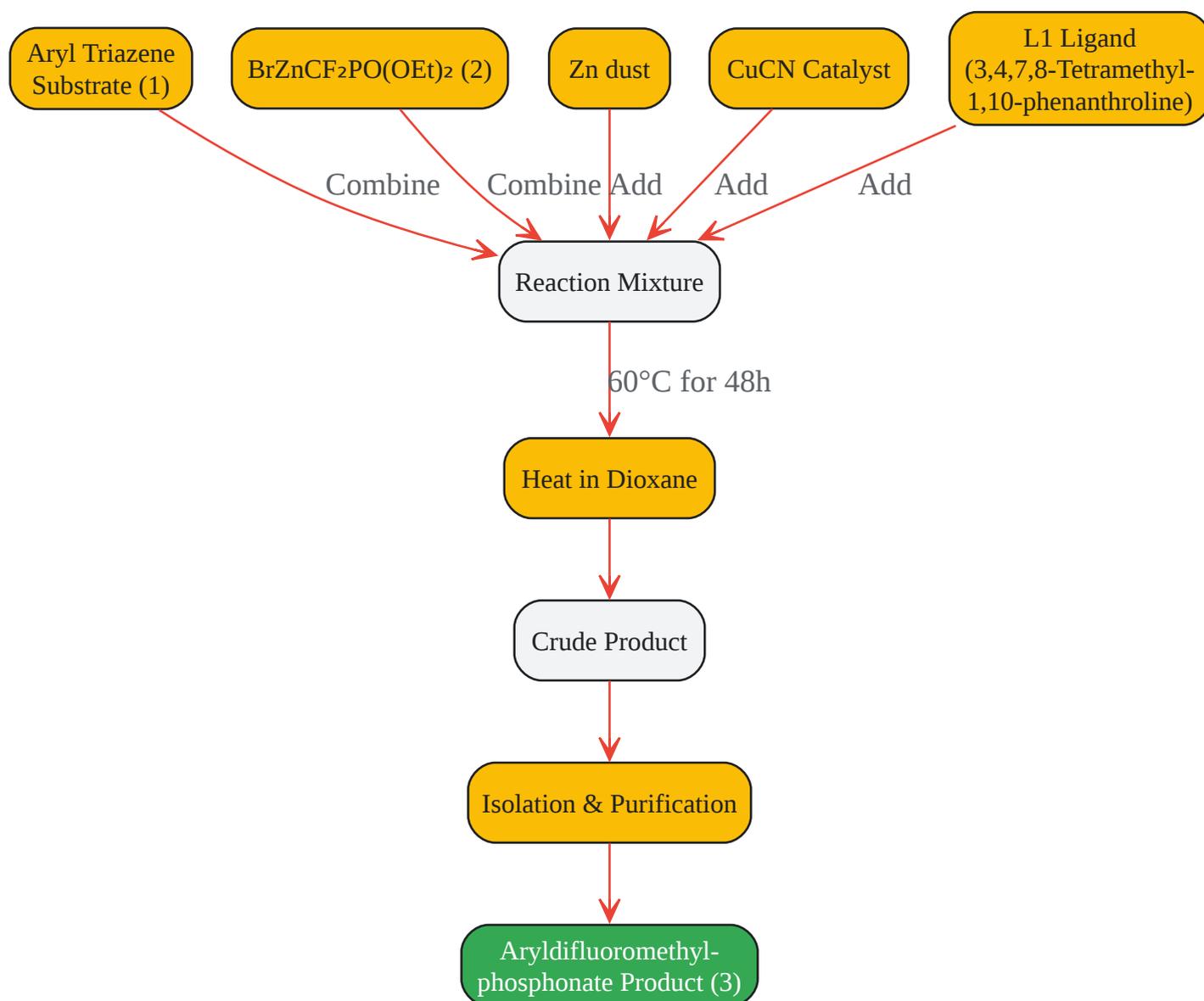
Property	Value / Description
CAS Number	156567-57-6 [1]
Molecular Formula	C ₃ H ₇ BrZn [1]
Molecular Weight	188.372 g/mol [1]
Density	0.947 g/mL @ 25°C [1]
Flash Point	1°F (-17°C) - Highly Flammable [1]
Hazard Codes	F (Flammable), Xn (Harmful) [1]
Common Solution	0.5 M in Tetrahydrofuran [1]

Reactivity and Synthetic Applications

A key finding from the search is the use of **bromozinc-difluoromethylphosphonate** in copper-catalyzed cross-coupling reactions. This illustrates a crucial reactivity pattern for bromozinc species in forming carbon-carbon bonds, which is highly relevant for drug development [2].

Copper-Catalyzed Cross-Coupling Protocol

The following experimental workflow is adapted from a 2014 study that detailed the cross-coupling of bromozinc-difluoromethylphosphonate with iodo/bromo-aryl triazenes [2].



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Key Reaction Details:

- **Catalytic System:** The reaction uses **CuCN (10 mol%)** as the catalyst and **3,4,7,8-tetramethyl-1,10-phenanthroline (L1, 20 mol%)** as the ligand, which is crucial for stabilizing the organocopper intermediate and achieving high yield [2].
- **Stoichiometry:** The bromozinc reagent is used in excess (2.0-3.0 equivalents relative to the aryl substrate) [2].
- **Functional Group Tolerance:** This method is compatible with substrates containing ester, nitrile, chloride, and bromide functional groups, which is advantageous for complex molecule synthesis in drug development [2].

Guidance for Further Research

The lack of direct data for "**Bromozinc(1+);butane**" indicates this might be a less common or differently named reagent. To proceed with your comparison, I suggest the following:

- **Verify the Compound Name:** Confirm the IUPAC name or CAS number for "**Bromozinc(1+);butane**". It may be listed as **butylzinc bromide** in commercial catalogs or scientific databases.
- **Explore General Reactivity Trends:** The reactivity of organozinc reagents (R-Zn-X) is strongly influenced by the organic group (R). Butane (alkyl) and propanenitrile (containing a polar nitrile group) would confer different electronic properties and steric profiles to their respective bromozinc compounds, leading to significant differences in their stability, nucleophilicity, and participation in cross-coupling reactions.
- **Consult Specialized Databases:** Search specialized chemical databases like Reaxys or SciFinder for specific physical property data, reaction examples, and spectroscopic information for both butylzinc bromide and the known n-propylzinc bromide.

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References

1. (bromozinc +), propane | CAS#:156567-57-6 | Chemsrvc 1 [chemsrc.com]
2. Copper-catalyzed cross-coupling of... [pubs.rsc.org]

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